

Application Notes and Protocols for Z-Arg-Leu-Arg-Gly-Gly-AMC

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Compound of Interest

Compound Name: Z-Arg-Leu-Arg-Gly-Gly-AMC

Cat. No.: B15138243

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Z-Arg-Leu-Arg-Gly-Gly-AMC (Z-RLRGG-AMC) is a highly sensitive fluorogenic peptide substrate used for the detection and characterization of various deubiquitinating enzymes (DUBs) and viral proteases. The pentapeptide sequence, Arg-Leu-Arg-Gly-Gly, mimics the C-terminal sequence of ubiquitin, making it a specific substrate for enzymes that recognize and cleave this motif. Upon enzymatic cleavage of the amide bond between the C-terminal glycine and the 7-amino-4-methylcoumarin (AMC) group, the highly fluorescent AMC is released. The resulting fluorescence can be monitored in real-time to determine enzyme activity.

This document provides detailed application notes and protocols for the use of **Z-Arg-Leu-Arg-Gly-Gly-AMC** in enzymatic assays, including recommended working concentrations, buffer conditions, and kinetic analysis.

Substrate Properties and Handling

Proper handling and storage of **Z-Arg-Leu-Arg-Gly-Gly-AMC** are crucial for maintaining its stability and activity.

Property	Value
Synonyms	Z-RLRGG-AMC
Molecular Formula	C40H56N12O9
Molecular Weight	848.95 g/mol
Excitation Wavelength	340-380 nm[1]
Emission Wavelength	440-460 nm[1]
Appearance	Solid lyophilized powder[1]
Solubility	Soluble in DMSO and 10% acetic acid[1][2]
Storage	Store lyophilized powder at -20°C. Protect from light and moisture. Stock solutions in DMSO can be stored at -20°C or -80°C; avoid repeated freeze-thaw cycles.[2][3]

Target Enzymes and Working Concentrations

Z-Arg-Leu-Arg-Gly-Gly-AMC is a versatile substrate for a range of enzymes. The optimal working concentration can vary depending on the specific enzyme and assay conditions.

Target Enzyme	Enzyme Family	Typical Working Concentration
Ubiquitin C-terminal Hydrolases (e.g., UCH-L1, UCH-L3)[1][4]	Deubiquitinating Enzyme	10 - 100 µM[1][4]
Isopeptidase T (USP5)[4]	Deubiquitinating Enzyme	20 - 100 µM[4]
SARS-CoV Papain-like Protease (PLpro)[2][3]	Viral Cysteine Protease	10 - 50 µM

Kinetic Parameters

The following table summarizes a reported kinetic parameter for the cleavage of **Z-Arg-Leu-Arg-Gly-Gly-AMC** by a specific deubiquitinating enzyme.

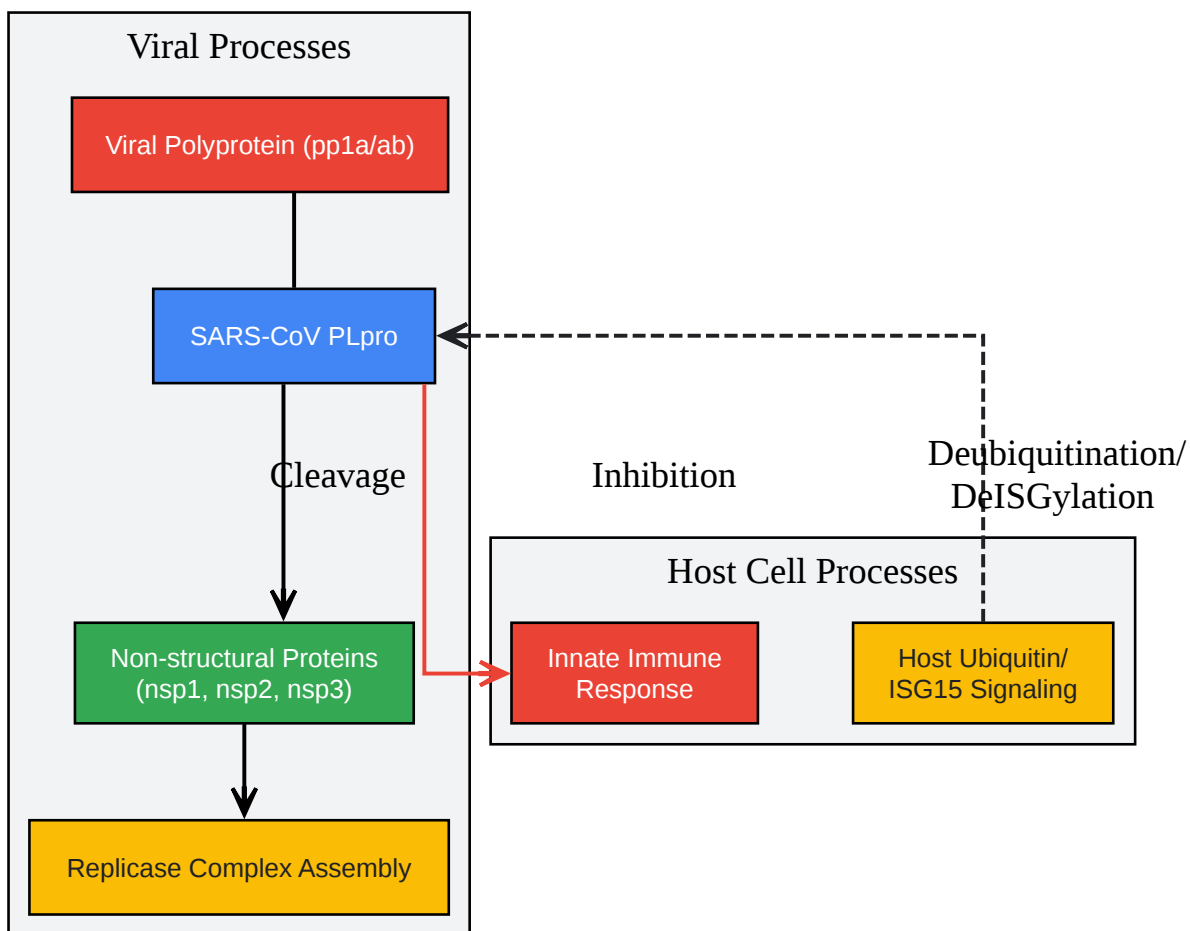
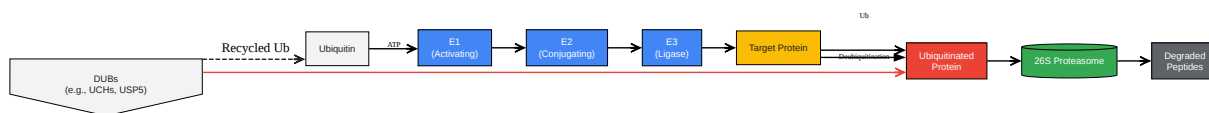
Enzyme	k _{cat} /K _m (M ⁻¹ s ⁻¹)
Isopeptidase T (IPaseT)	95[5][6]

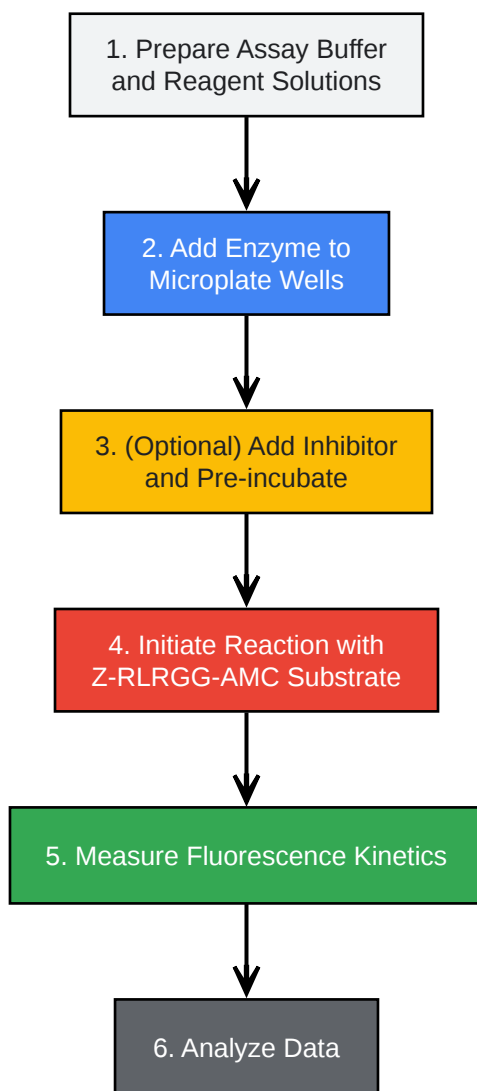
Signaling Pathways and Enzyme Function

The target enzymes of **Z-Arg-Leu-Arg-Gly-Gly-AMC** are involved in critical cellular and pathological processes.

Ubiquitin-Proteasome System

Ubiquitin C-terminal hydrolases (UCHs) and Isopeptidase T are key regulators of the ubiquitin-proteasome system (UPS). The UPS is a major pathway for protein degradation in eukaryotic cells, controlling the levels of numerous regulatory proteins involved in signal transduction, cell cycle progression, and apoptosis. DUBs, including UCHs, reverse the process of ubiquitination, thereby rescuing proteins from degradation or modulating their activity.





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